Technical Comparison Guide: Pyrazole-5-Carboxylates in Medicinal Chemistry

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Compound of Interest	
Compound Name:	*ethyl 1-(cyanomethyl)-1H-pyrazole-5-carboxylate*
CAS No.:	*1217862-66-2*
Cat. No.:	*B1451059*

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Executive Summary

In the landscape of nitrogen heterocycles, pyrazole-5-carboxylates represent a "privileged scaffold" distinct from their regioisomeric counterparts, pyrazole-3-carboxylates. While both isomers are ubiquitous in drug discovery, the 5-carboxylate motif offers unique hydrogen-bonding vectors and steric profiles that frequently result in superior binding affinity for kinase pockets (e.g., FGFR, EGFR) and enzymatic active sites (e.g., 20-HETE synthase).

This guide objectively compares the structure-activity relationship (SAR) of pyrazole-5-carboxylates against key alternatives (isoxazoles and pyrazole-3-carboxylates), supported by experimental data and synthetic protocols.

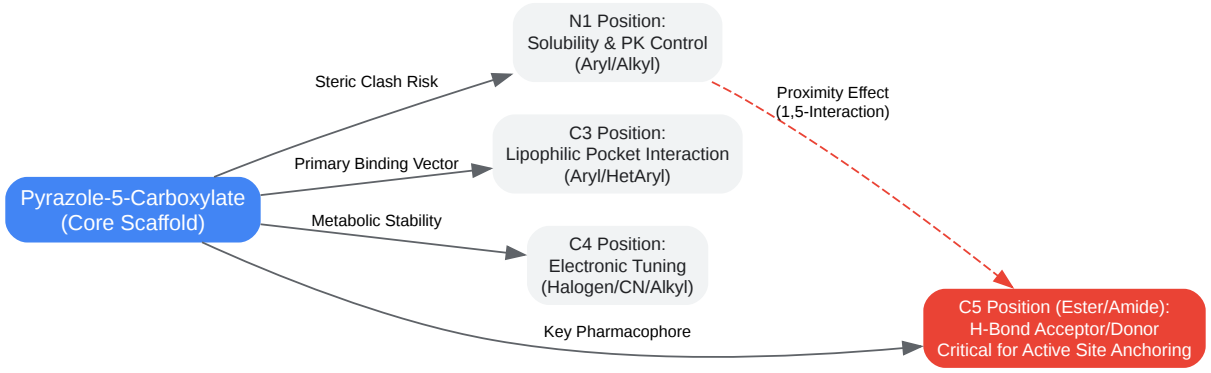
Part 1: The Scaffold Architecture & SAR Logic

To optimize this scaffold, one must distinguish the specific vectors available on the 1H-pyrazole-5-carboxylate core. Unlike the 3-carboxylate, where the carbonyl is distal to the N1-substituent, the 5-carboxylate places the carbonyl in close proximity to the N1 group, creating a unique steric cleft and potential for intramolecular hydrogen bonding.

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Diagram 1: SAR Vectors of Pyrazole-5-Carboxylates

The following diagram illustrates the critical substitution points and their pharmacological impact.



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Figure 1: Structural vectors of the pyrazole-5-carboxylate scaffold. Note the critical interaction between N1 and C5, which distinguishes this isomer from the 3-carboxylate.

Part 2: Comparative Performance Analysis

Potency & Stability: Pyrazole-5-Carboxylates vs. Isoxazoles

Isoxazoles are common bioisosteres for pyrazoles. However, experimental data suggests that pyrazole-5-carboxylates often exhibit superior metabolic stability and potency in specific enzymatic assays, such as 20-HETE synthase inhibition (a target for cerebral diseases).[1]

Case Study Data: 20-HETE Synthase Inhibition In a direct comparison of inhibitors targeting the heme-iron of cytochrome P450, the pyrazole scaffold demonstrated tighter binding than the isoxazole analog.

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Feature	Pyrazole-5-Carboxylate Derivative (Cmpd 24)	Isoxazole Derivative (Cmpd 23)	Performance Verdict
IC50 (nM)	23 ± 12 nM	38 ± 10 nM	Pyrazole is 1.6x more potent
Acid Stability	High	Moderate	Pyrazole offers better formulation stability
Selectivity	High for 20-HETE	Moderate	Pyrazole maintains selectivity

Data Source: Nakamura et al. (See Reference 1)[1]

Regioisomeric Efficacy: 5-Carboxylate vs. 3-Carboxylate

The most critical decision in early discovery is selecting between the 1,5- and 1,3-isomers. While 1,3-isomers are often synthetically favored (thermodynamic products), the 1,5-isomers (kinetic products) frequently show superior biological activity due to the specific orientation of the carbonyl group relative to the N-aryl ring.

Case Study: FGFR Kinase Inhibition Recent studies on Pan-FGFR inhibitors (Fibroblast Growth Factor Receptors) highlight the efficacy of 5-amino-pyrazole-4-carboxamides (closely related to 5-carboxylates).[2]

- Compound 10h (5-isomer): IC50 = 46 nM (FGFR1)
- Mechanism: Covalent binding to the active site.
- Observation: The geometry of the 5-substituted amide allows for a precise "gatekeeper" interaction that the 3-isomer geometry often precludes due to steric distance.

Part 3: Synthetic Accessibility & Regiocontrol[3]

A major barrier to adopting pyrazole-5-carboxylates is the synthetic challenge. The condensation of hydrazines with 1,3-dicarbonyls typically yields a mixture of regioisomers,

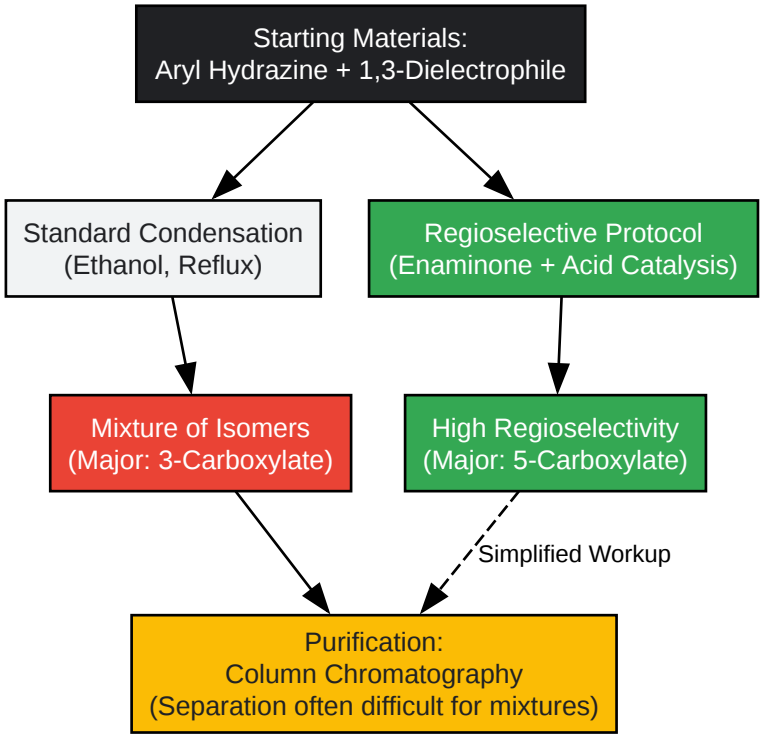
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often favoring the thermodynamic 3-carboxylate.

The Solution: To ensure the production of the 5-carboxylate, researchers must use regiospecific dielectrophiles such as enaminones or control the pH/solvent conditions to favor the kinetic product.

Diagram 2: Regioselective Synthetic Workflow

This decision tree illustrates the protocol required to isolate the 5-carboxylate isomer.



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Figure 2: Synthetic pathway comparison. Using enaminones or controlled acid catalysis is required to preferentially target the 5-carboxylate.

Part 4: Detailed Experimental Protocols

To ensure reproducibility, the following protocols are based on validated methodologies for synthesizing and testing these scaffolds.

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Protocol A: Regioselective Synthesis of Ethyl 1-Aryl-pyrazole-5-carboxylate

Objective: Synthesize the 5-isomer with >90% regioselectivity.

- Reagents:
  - Ethyl 2-(ethoxymethylene)-3-oxo-butyrate (Enaminone precursor).
  - Aryl hydrazine hydrochloride.[3]
  - Ethanol (anhydrous).
- Procedure:
  - Dissolve the enaminone (1.0 eq) in anhydrous ethanol (0.5 M concentration).
  - Cool the solution to 0°C in an ice bath.
  - Add Aryl hydrazine hydrochloride (1.1 eq) portion-wise over 10 minutes. Note: Low temperature favors the kinetic 5-isomer.
  - Stir at 0°C for 1 hour, then allow to warm to room temperature over 2 hours.
  - Crucial Step: Do not reflux immediately. Monitor by TLC. If cyclization is slow, heat gently to 50°C.
  - Evaporate solvent. Redissolve in EtOAc, wash with water and brine.
  - Purify via silica gel chromatography (Hexane/EtOAc gradient).
- Validation:
  - 1H NMR: The C4-proton of the 5-carboxylate typically appears upfield (~6.8-7.0 ppm) compared to the 3-carboxylate isomer due to anisotropic shielding from the N1-aryl ring.

Protocol B: In Vitro Kinase Inhibition Assay (General)

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Objective: Validate the activity of the synthesized pyrazole-5-carboxylate against a target kinase (e.g., FGFR or EGFR).

- Preparation:
  - Prepare 10 mM stock solutions of the test compound in 100% DMSO.
  - Dilute serially (3-fold dilutions) in assay buffer (20 mM HEPES, 10 mM MgCl2, 1 mM DTT).
- Reaction Assembly:
  - In a 384-well plate, add 5 µL of diluted compound.
  - Add 10 µL of Enzyme mix (Kinase + Peptide Substrate).
  - Incubate for 10 minutes at 25°C to allow equilibration.
  - Initiate reaction by adding 10 µL of ATP solution (at Km concentration).
- Detection:
  - Incubate for 60 minutes.
  - Add detection reagent (e.g., ADP-Glo or similar luminescent reagent).
  - Read luminescence on a plate reader.
- Data Analysis:
  - Normalize data to 0% inhibition (DMSO control) and 100% inhibition (No enzyme).
  - Fit curves using a 4-parameter logistic model to determine IC50.

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